

D-ribo-Phytosphingosine-13C2,d2 certificate of analysis

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Compound of Interest

Compound Name: **D-ribo-Phytosphingosine-13C2,d2**

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Technical Guide: D-ribo-Phytosphingosine-13C2,d2

An In-depth Analysis for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **D-ribo-Phytosphingosine-13C2,d2**, a stable isotope-labeled version of the naturally occurring sphingolipid, D-ribo-phytosphingosine. This document is intended for researchers, scientists, and professionals in drug development who are utilizing this compound in their studies.

D-ribo-phytosphingosine is a crucial bioactive lipid involved in various cellular processes. It is a fundamental component of ceramides and other complex sphingolipids, playing a significant role in maintaining the structural integrity of cell membranes.^{[1][2]} Furthermore, it acts as a signaling molecule, modulating cellular growth and mediating the heat stress response in yeast.^[2] Its involvement extends to the synthesis of other key lipid mediators, including phytosphingosine-1-phosphate and inositol phosphorylceramide.^{[2][3]}

The isotopically labeled **D-ribo-Phytosphingosine-13C2,d2** serves as an invaluable internal standard for quantitative analysis of phytosphingosine and related sphingolipids using mass spectrometry-based techniques.^[4] Its known concentration and distinct mass shift allow for precise and accurate quantification in complex biological matrices.

Physicochemical Properties and Specifications

The following tables summarize the typical physicochemical properties and specifications for D-ribo-Phytosphingosine and its isotopically labeled forms, based on data from various suppliers. Note that exact values may vary by lot and supplier, and users should always refer to the specific Certificate of Analysis provided with their product.

Table 1: General Properties of D-ribo-Phytosphingosine

| Property | Value |
|---------------------|--|
| Synonyms | 4-D-Hydroxysphinganine, (2S,3S,4R)-2-aminooctadecane-1,3,4-triol |
| Molecular Formula | C ₁₈ H ₃₉ NO ₃ |
| Molecular Weight | 317.5 g/mol [5] |
| Appearance | White to off-white powder |
| Purity | >99% (by TLC) [1] [2] |
| Storage Temperature | -20°C [1] [2] |
| Solubility | Soluble in methanol [6] |

Table 2: Isotopic Labeling Specifications for **D-ribo-Phytosphingosine-13C₂,d₂**

| Property | Value |
|----------------------------|--|
| Isotopic Labels | 2 x 13C, 2 x 2H (Deuterium) |
| Expected Molecular Formula | C ₁₆ 13C ₂ H ₃₇ 2H ₂ NO ₃ |
| Expected Molecular Weight | ~321.5 g/mol |
| Isotopic Purity | Typically ≥99% |

Experimental Protocols

Preparation of Stock Solutions

A common procedure for preparing a stock solution of D-ribo-Phytosphingosine involves dissolving the powdered compound in an appropriate organic solvent.

Materials:

- **D-ribo-Phytosphingosine-13C2,d2** powder
- Methanol (LC-MS grade)
- Glass vial with a PTFE-lined cap
- Analytical balance
- Vortex mixer and sonicator

Procedure:

- Accurately weigh the desired amount of **D-ribo-Phytosphingosine-13C2,d2** powder using an analytical balance.
- Transfer the powder to a clean glass vial.
- Add the calculated volume of methanol to achieve the desired stock concentration (e.g., 1 mg/mL).
- Cap the vial tightly and vortex thoroughly to dissolve the powder.
- If necessary, sonicate the vial in a water bath for 5-10 minutes to ensure complete dissolution.
- Store the stock solution at -20°C.

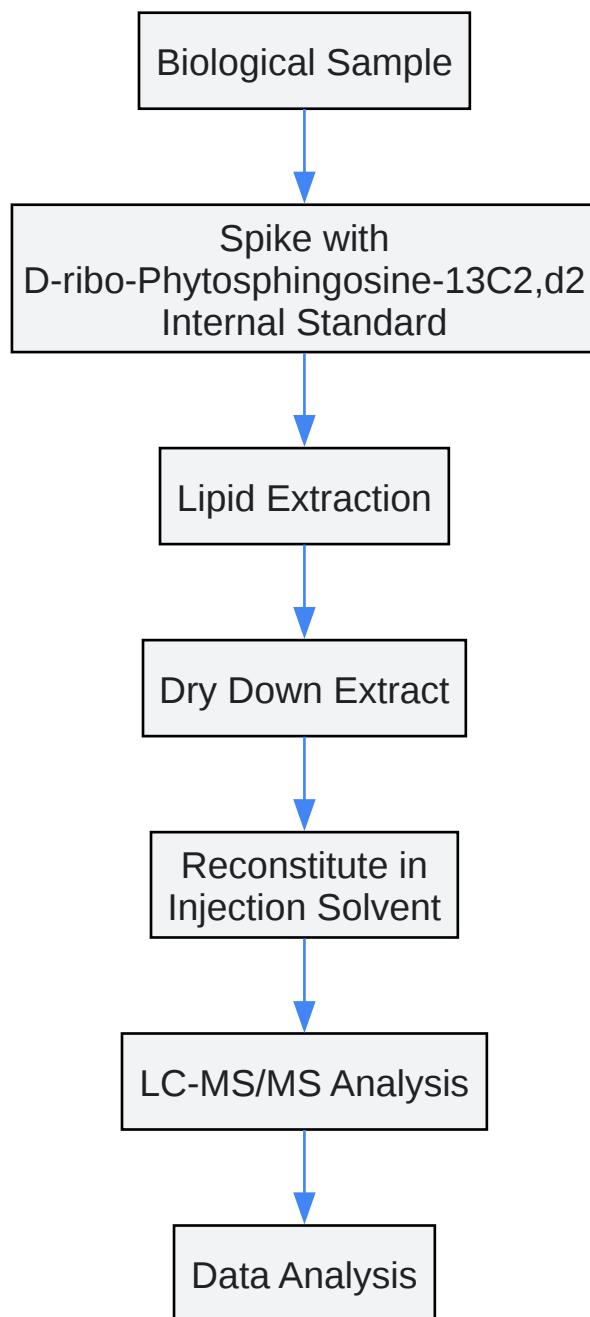
Quantification of Phytosphingosine in Biological Samples by LC-MS/MS

This protocol outlines a general workflow for the quantification of endogenous phytosphingosine in a biological sample, such as cell lysates or tissue homogenates, using **D-ribo-Phytosphingosine-13C2,d2** as an internal standard.

Materials:

- Biological sample (e.g., cell pellet, tissue homogenate)
- **D-ribo-Phytosphingosine-13C2,d2** internal standard stock solution
- Extraction solvent (e.g., chloroform:methanol mixture)
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system

Experimental Workflow:



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